

Technical Guide: Spectroscopic Profiling of 2,2'-Thiobis(4-tert-pentylphenol)

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Compound of Interest

Compound Name: 2,2'-Thiobis(4-tert-pentylphenol)

CAS No.: 98-26-0

Cat. No.: B7822077

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Executive Summary & Chemical Identity

2,2'-Thiobis(4-tert-pentylphenol) is a symmetric thioether-bridged bisphenol antioxidant. Its efficacy relies on the phenolic hydroxyl groups (radical scavenging) and the sulfide bridge (hydroperoxide decomposition). In analytical contexts, its identification hinges on verifying the symmetric dimer structure and the specific tert-pentyl (tert-amyl) substitution pattern.

Chemical Profile

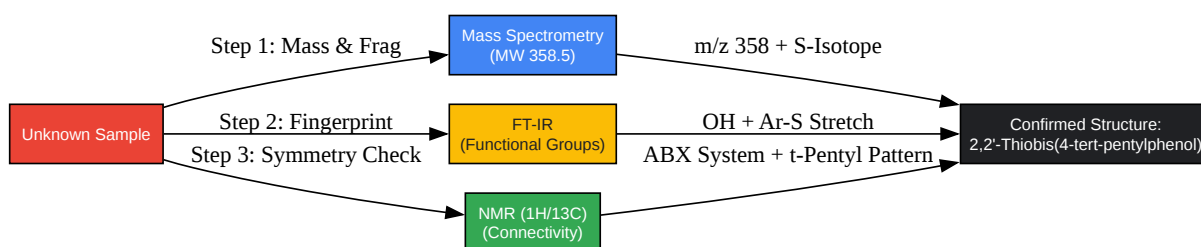
Property	Detail
IUPAC Name	2,2'-Sulfanediylbis(4-tert-pentylphenol)
CAS Number	98-26-0
Molecular Formula	
Molecular Weight	358.54 g/mol
Structure Type	Symmetric Bisphenol
Key Moieties	Phenolic OH (x2), Thioether Bridge, tert-Pentyl Group (x2)

Structural Elucidation Strategy

The characterization workflow relies on establishing three structural facts:

- **Symmetry:** The molecule is symmetric around the sulfur atom, simplifying NMR spectra (halving the signal count).[1]
- **Linkage Position:** The sulfur bridge is ortho to the hydroxyl group (2,2'-position), leaving the meta and para positions relative to the bridge occupied/unoccupied in a specific pattern.
- **Alkyl Chain Integrity:** Verifying the tert-pentyl group (1,1-dimethylpropyl) versus common analogs like tert-butyl or tert-octyl.

Diagram: Structural Characterization Logic



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Caption: Logical workflow for validating CAS 98-26-0, moving from mass confirmation to precise connectivity assignment.

Nuclear Magnetic Resonance (NMR) Analysis

NMR is the definitive tool for distinguishing this compound from its tert-butyl or methyl analogs. Due to the

symmetry, the spectrum represents only half the molecule (1 aromatic ring, 1 alkyl group).

Proton NMR ()

Solvent:

(Standard) or

(to visualize labile OH protons).

Chemical Shift (, ppm)	Multiplicity	Integral	Assignment	Structural Logic
7.30 - 7.40	Doublet (Hz)	2H	Ar-H3	Meta to OH, Ortho to S. The most deshielded aromatic proton due to S- proximity.
7.10 - 7.20	Doublet of Doublets (Hz)	2H	Ar-H5	Meta to H3, Ortho to H6.
6.90 - 7.00	Doublet (Hz)	2H	Ar-H6	Ortho to OH. Shielded by the electron-donating OH group.
6.00 - 8.00	Singlet (Broad)	2H	-OH	Phenolic proton. Shift varies heavily with concentration and H-bonding (intramolecular S...HO bond often shifts this downfield).
1.50 - 1.60	Quartet (Hz)	4H	-CH -	Methylene of the tert-pentyl group.
1.20 - 1.30	Singlet	12H	-C(CH) -	Gem-dimethyls of the tert-pentyl group. Distinctive singlet.

0.60 - 0.70	Triplet (Hz)	6H	-CH	Terminal methyl of the tert-pentyl group.
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Critical Validation Point: The tert-pentyl group is unique. Unlike a tert-butyl group (which shows only one large singlet ~1.3 ppm), the tert-pentyl group must show a triplet (0.6-0.7 ppm), a quartet (1.5-1.6 ppm), and a singlet (1.2 ppm). Absence of the triplet/quartet indicates the wrong alkyl substituent.

Carbon NMR ()

The

spectrum should display 10 distinct signals (6 aromatic, 4 aliphatic) due to symmetry.^[1]

Shift (ppm)	Carbon Type	Assignment
153.0 - 155.0	Quaternary	C-1 (C-OH): Deshielded by oxygen.
140.0 - 142.0	Quaternary	C-4 (C-Alkyl): Para substitution point.
130.0 - 135.0	Methine (CH)	C-3: Ortho to Sulfur.
128.0 - 130.0	Methine (CH)	C-5: Meta to OH.
118.0 - 120.0	Quaternary	C-2 (C-S): Thioether linkage site.
115.0 - 116.0	Methine (CH)	C-6: Ortho to OH.
37.0 - 38.0	Quaternary	C-Quat (Alkyl): Quaternary carbon of tert-pentyl.
32.0 - 33.0	Methylene ()	CH (Alkyl): Methylene of tert-pentyl.
27.0 - 28.0	Methyl ()	Gem-Dimethyls: Two equivalent methyls.
8.0 - 9.0	Methyl ()	Terminal Methyl: High field signal.

Infrared Spectroscopy (FT-IR)

IR analysis focuses on the phenolic environment and the sulfur linkage.

Wavenumber ()	Vibration Mode	Diagnostic Note
3200 - 3450	O-H Stretch	Broad band. Often shifted lower (<3400) due to intramolecular O-H...S hydrogen bonding.
2960, 2870	C-H Stretch	Strong aliphatic peaks from the bulky tert-pentyl groups.[1]
1600, 1490	C=C Ring Stretch	Characteristic aromatic skeletal vibrations.
1380, 1365	C-H Bending	Gem-dimethyl doublet (characteristic of tert-butyl/pentyl groups).[1]
1170 - 1200	C-O Stretch	Phenolic C-O stretch.
810 - 830	C-H Out-of-Plane	Indicative of 1,2,4-trisubstituted benzene (2 adjacent H, 1 isolated H).[1]
600 - 700	C-S Stretch	Weak, often obscured, but technically present in the fingerprint region.

Mass Spectrometry (MS)

Mass spectrometry provides the molecular weight and fragmentation fingerprint.

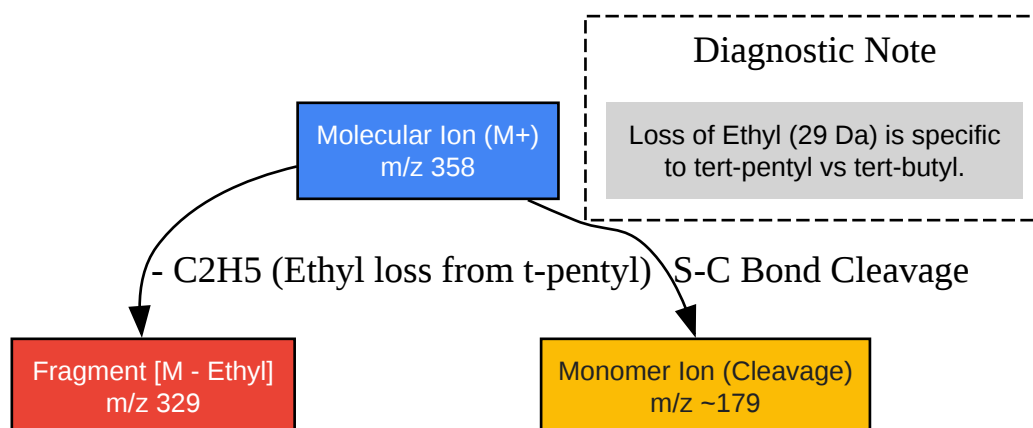
Ionization Mode: Electron Impact (EI, 70 eV) or ESI (Negative mode for Phenols).

Fragmentation Pathway

- Molecular Ion (): m/z 358 (Base peak or strong intensity).

- Isotope Pattern: Look for the M+2 peak (approx 4.5% - 5.0% intensity relative to M+) which confirms the presence of one Sulfur atom (natural abundance).
- Key Fragments:
 - m/z 329 (M - 29): Loss of an ethyl group () from the tert-pentyl chain. This is the primary diagnostic fragment distinguishing tert-pentyl from tert-butyl (which loses methyl, M-15).
 - m/z 179: Cleavage at the sulfur bridge (breaking the dimer).

Diagram: Fragmentation Logic



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Caption: MS fragmentation pathway highlighting the diagnostic loss of the ethyl group.

Experimental Protocols for Validation

Protocol A: Sample Preparation for NMR

- Mass: Weigh ~10-15 mg of the solid sample.
- Solvent: Dissolve in 0.6 mL of (99.8% D).

- Note: If solubility is poor or OH peaks are broad, add 1 drop of

or

exchange to verify OH signals.[1]
- Acquisition:
 - : 16 scans, 1 second relaxation delay.
 - : 256-512 scans (due to quaternary carbons).

Protocol B: Impurity Check (HPLC-UV)

While spectroscopy confirms identity, purity is best assessed via HPLC.[1]

- Column: C18 Reverse Phase (e.g., 150mm x 4.6mm, 5µm).[1]
- Mobile Phase: Isocratic Acetonitrile/Water (90:10) or Methanol/Water gradient.
- Detection: UV at 280 nm (Phenol absorption).
- Target: Main peak >98%. Look for "monosulfide" or "trisulfide" impurities which are common synthesis byproducts.

References

- National Institute of Standards and Technology (NIST).Mass Spectral Library (NIST23) - Phenol, 2,2'-thiobis[4-(1,1-dimethylpropyl)]-.
- PubChem.Compound Summary: **2,2'-Thiobis(4-tert-pentylphenol)** (CAS 98-26-0).
- ChemicalBook.**2,2'-Thiobis(4-tert-pentylphenol)** Product Database & Physical Properties.
- Silverstein, R. M., Webster, F. X., & Kiemle, D. J.Spectrometric Identification of Organic Compounds. 7th Edition.[1] John Wiley & Sons. (Standard reference for NMR/IR assignment logic).

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Sources

- 1. application.wiley-vch.de [application.wiley-vch.de]
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